

# Personal protective equipment for handling 2-Bromo-6-nitroaniline

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## Compound of Interest

Compound Name: 2-Bromo-6-nitroaniline

Cat. No.: B044865

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## Essential Safety and Handling Guide for 2-Bromo-6-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols, operational procedures, and disposal plans for handling **2-Bromo-6-nitroaniline** (CAS No. 59255-95-7). Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

## Hazard Identification and Classification

**2-Bromo-6-nitroaniline** is a hazardous substance.<sup>[1][2]</sup> It is classified as toxic if swallowed, in contact with skin, or if inhaled.<sup>[1][3]</sup> It can cause skin and serious eye irritation, as well as respiratory irritation.<sup>[2][4]</sup>

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 3/4)	GHS06, GHS07	Danger/Warning	H301/H302: Toxic/Harmful if swallowed.[1]
Acute Toxicity, Dermal (Category 3/4)	GHS06, GHS07	Danger/Warning	H311/H312: Toxic/Harmful in contact with skin.[1]
Acute Toxicity, Inhalation (Category 3/4)	GHS06, GHS07	Danger/Warning	H331/H332: Toxic/Harmful if inhaled.[1][4]
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[2][5]
Serious Eye Damage/Eye Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation.[2][5]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	GHS07	Warning	H335: May cause respiratory irritation.[2][4]

## Physical and Chemical Properties

Property	Value
CAS Number	59255-95-7
Molecular Formula	C6H5BrN2O2
Melting Point	74.5 °C
Boiling Point	309.8 °C at 760 mmHg
Physical Form	Solid

# Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the necessary steps for the safe handling of **2-Bromo-6-nitroaniline**.

## 1. Preparation:

- Engineering Controls: Always work in a well-ventilated area, preferably within a certified chemical fume hood.[6][7][8] Ensure that eyewash stations and safety showers are readily accessible and have been recently tested.[8][9]
- Personal Protective Equipment (PPE) Inspection: Before starting any work, inspect all PPE for signs of damage or degradation.[6][7]
- Spill Kit: Ensure a spill kit containing appropriate absorbent materials is available in the immediate work area.

## 2. Personal Protective Equipment (PPE):

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn if there is a risk of splashing.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[7][9]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat is mandatory.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[6]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust is generated or if ventilation is inadequate.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[7][9]
Body	Wear appropriate protective clothing to prevent skin exposure.[9][10]	N/A

### 3. Handling:

- Avoid Dust Formation: Handle the solid material carefully to avoid the formation of dust and aerosols.[6][7]
- Personal Hygiene: Wash hands thoroughly after handling the chemical.[7][9] Do not eat, drink, or smoke in the laboratory area.[3][7][9]
- Container Management: Keep the container tightly closed when not in use.[2][7]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[7][9][11]

## Emergency Procedures

### In Case of Exposure:

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[10]</a> Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[10]</a>
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[6]</a> <a href="#">[9]</a>

**In Case of a Spill:**

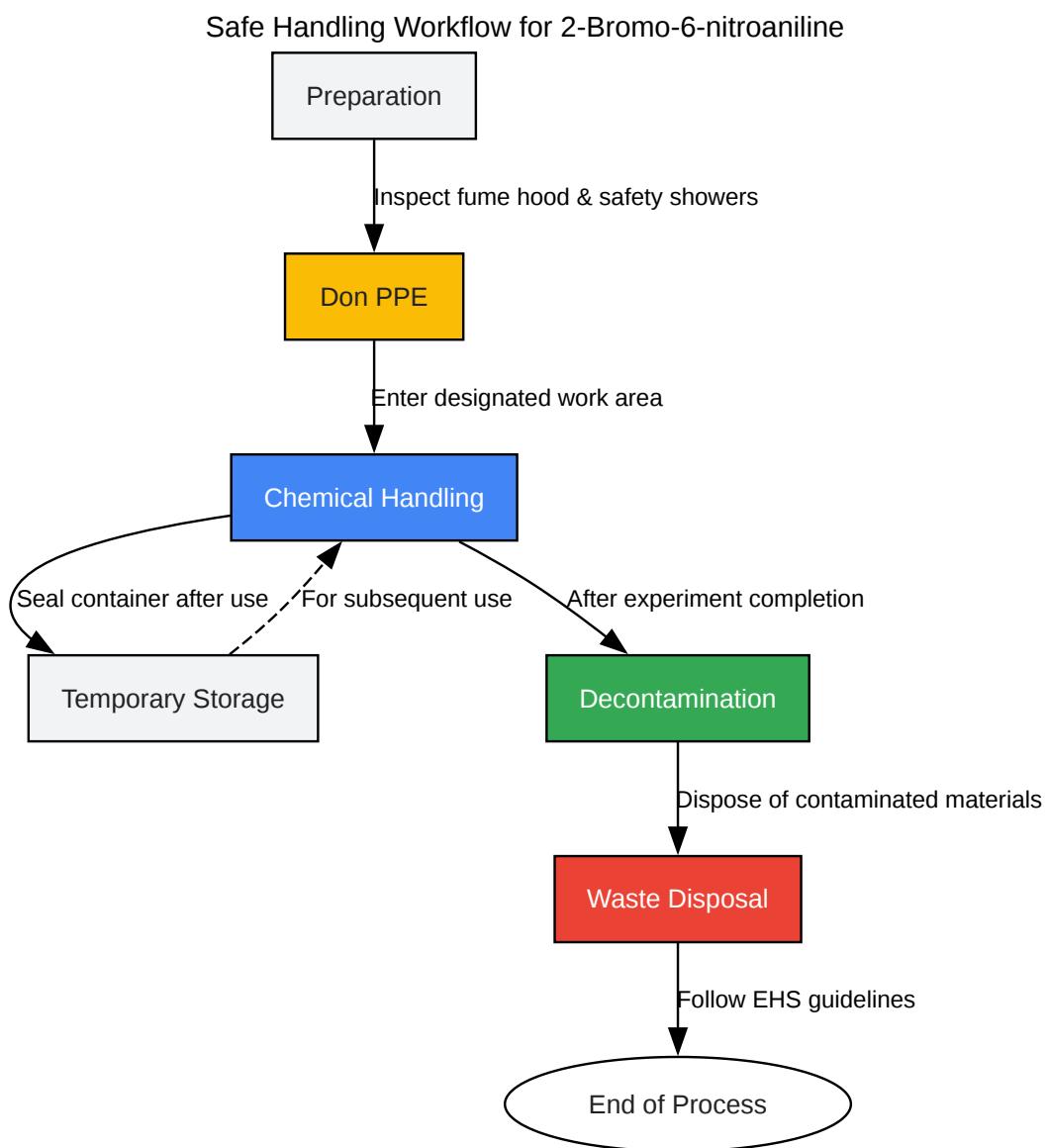
- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust.
- For dry spills, carefully sweep up the material and place it into a suitable, labeled container for disposal.[\[8\]](#)[\[9\]](#)[\[11\]](#)
- For wet spills, absorb with an inert material and place in a labeled container for disposal.
- Wash the spill area thoroughly with soap and water.
- Prevent runoff from entering drains.[\[11\]](#)

## Disposal Plan

Proper disposal of **2-Bromo-6-nitroaniline** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of this chemical to a hazardous or special waste collection point. [3][7][11] Do not mix with other waste.[3]
- Contaminated Packaging: Dispose of the container to a hazardous or special waste collection point.[7] Handle uncleaned containers as you would the product itself.[3][7]
- Regulations: All disposal practices must be in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

## Experimental Workflow

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Caption: Workflow for the safe handling of **2-Bromo-6-nitroaniline**.

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